

1-Methoxyindole-3-carboxylic Acid: A Review of Fundamental Properties

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Compound of Interest

Compound Name: 1-Methoxyindole-3-carboxylic acid

Cat. No.: B132495

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Abstract

1-Methoxyindole-3-carboxylic acid is a synthetic indole derivative. This document aims to provide a comprehensive technical overview of its basic properties, targeting researchers, scientists, and professionals in drug development. Despite extensive investigation, publicly available experimental data on several key physicochemical and biological properties of this specific compound remains limited. This guide summarizes the available information and highlights areas where further research is required.

Chemical and Physical Properties

1-Methoxyindole-3-carboxylic acid is an organic compound with the molecular formula $C_{10}H_9NO_3$.^[1] Its molecular weight is approximately 191.18 g/mol.^[1] The compound is generally described as a powder and is known to be soluble in various organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.^[1]

A comprehensive summary of its known and predicted physicochemical properties is presented in Table 1. It is critical to note the absence of experimentally determined values for several key parameters such as melting point, pKa, and aqueous solubility. The melting point of the related compound, methyl 1-methoxy-1H-indole-3-carboxylate, has been reported to be in the range of 40-41 °C.^[2]

Table 1: Physicochemical Properties of **1-Methoxyindole-3-carboxylic Acid**

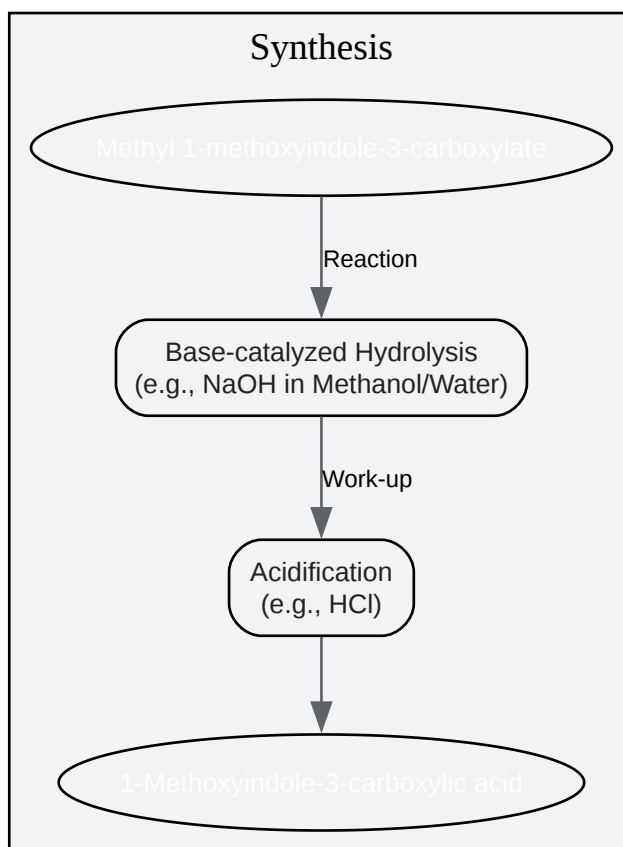
Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₃	Chemfaces[1]
Molecular Weight	191.18 g/mol	Chemfaces[1]
CAS Number	91913-76-7	Chemfaces[1]
Appearance	Powder	Chemfaces[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Chemfaces[1]
Melting Point	Data not available	N/A
pKa	Data not available	N/A
Aqueous Solubility	Data not available	N/A

Synthesis and Purification

Detailed experimental protocols for the synthesis of **1-methoxyindole-3-carboxylic acid** are not readily available in the public domain. However, it is described as a synthetic compound that can be derived from a phytoalexin.[3] General synthetic strategies for related methoxy-activated indoles often involve methods such as the Fischer, Bischler, and Hemetsberger indole syntheses.[4] A plausible synthetic route could involve the hydrolysis of its corresponding ester, methyl 1-methoxyindole-3-carboxylate.

General Experimental Workflow for Synthesis (Hypothetical)

A potential, though unverified, workflow for the synthesis of **1-methoxyindole-3-carboxylic acid** is depicted below. This is a generalized representation and would require experimental optimization.



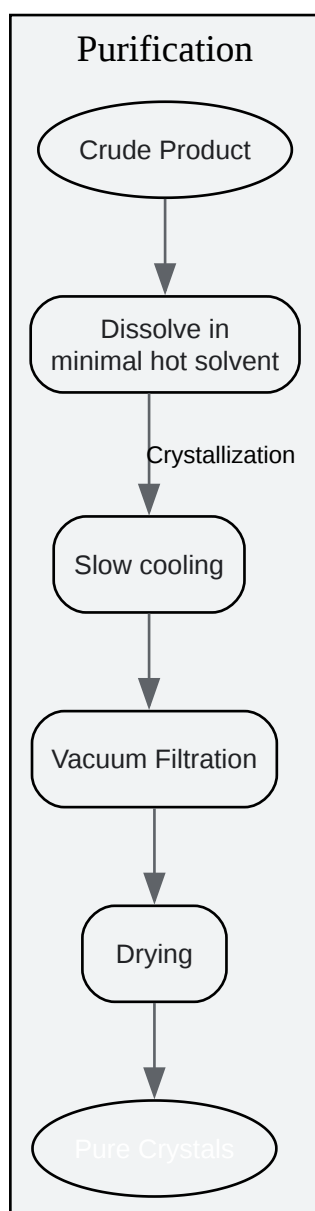
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Caption: Hypothetical synthesis workflow.

Purification

Specific recrystallization protocols for **1-methoxyindole-3-carboxylic acid** have not been published. For carboxylic acids, a general purification strategy involves dissolution in a suitable solvent, followed by precipitation or crystallization. Common solvents for the recrystallization of organic compounds include ethanol, methanol, ethyl acetate, and hexane, or mixtures thereof. The choice of solvent would need to be determined empirically.

A general workflow for purification by recrystallization is outlined below.



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Caption: General purification workflow.

Biological Activity and Signaling Pathways

There is a significant lack of publicly available information regarding the biological activity, mechanism of action, and associated signaling pathways for **1-methoxyindole-3-carboxylic acid**. While other indole-3-carboxylic acid derivatives have been investigated for their potential

anticancer properties, no such studies have been reported for the 1-methoxy variant. The biological effects of this compound represent a key area for future research.

Conclusion

1-Methoxyindole-3-carboxylic acid is a synthetic compound with established basic chemical identifiers. However, a thorough review of the scientific literature reveals a notable absence of experimentally determined quantitative data for its fundamental physicochemical properties, such as melting point, pKa, and aqueous solubility. Furthermore, detailed protocols for its synthesis and purification are not available, and its biological activities and potential mechanisms of action remain unexplored. The information presented in this guide is based on the limited data currently available and highlights the need for further experimental investigation to fully characterize this compound for its potential applications in research and drug development.

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